

Application Notes and Protocols for the Chlorination of Fluorinated Cresols

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Compound of Interest

Compound Name: *5-Chloro-2-fluoro-4-methylphenol*

CAS No.: *1401798-67-1*

Cat. No.: *B2687165*

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Introduction: The Synthetic Value of Chlorinated Fluorinated Cresols

Chlorinated and fluorinated aromatic compounds are pivotal building blocks in the synthesis of a wide array of functional molecules, from pharmaceuticals and agrochemicals to advanced materials. The unique electronic properties imparted by halogen atoms can significantly influence a molecule's biological activity, metabolic stability, and physicochemical characteristics. Specifically, the introduction of a chlorine atom into a fluorinated cresol scaffold can modulate lipophilicity, acidity, and binding interactions with biological targets. This guide provides detailed protocols and scientific rationale for the regioselective chlorination of fluorinated cresols, a critical transformation for researchers in drug discovery and chemical development.

Guiding Principles: Regioselectivity in the Chlorination of Fluorinated Cresols

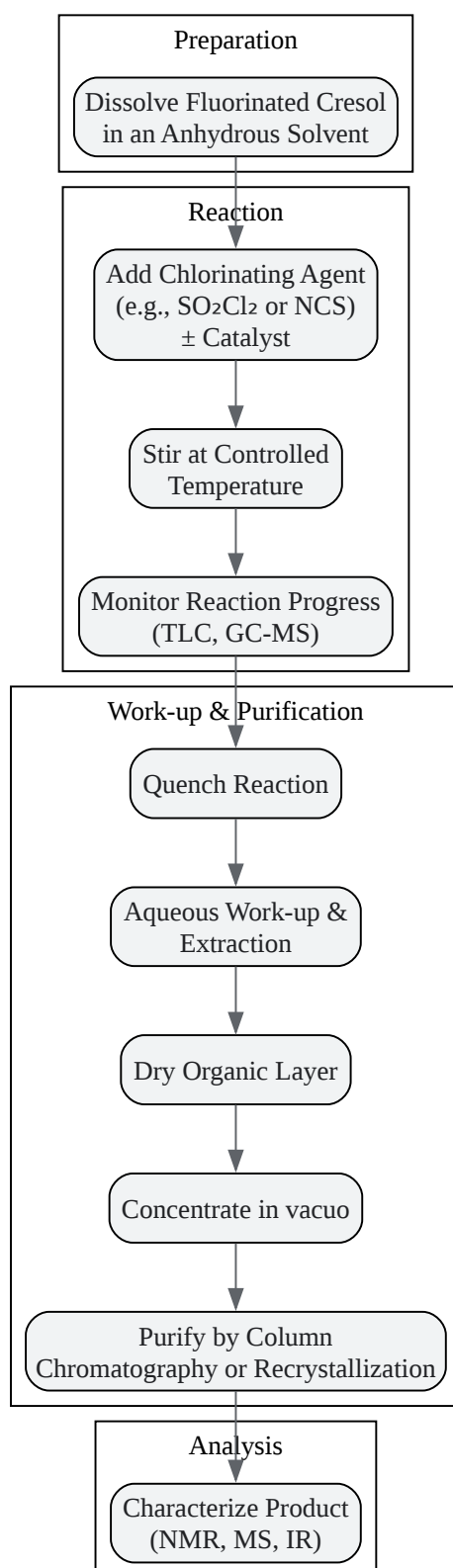
The chlorination of fluorinated cresols is an electrophilic aromatic substitution reaction. The position of the incoming chloro group is directed by the existing substituents on the aromatic ring: the hydroxyl (-OH), methyl (-CH₃), and fluorine (-F) groups.

- **Hydroxyl and Methyl Groups:** Both the hydroxyl and methyl groups are activating, ortho, para-directing groups. They increase the electron density of the aromatic ring, particularly at the positions ortho and para to themselves, making these sites more susceptible to electrophilic attack.
- **Fluorine Atom:** Fluorine is an electronegative atom and is generally considered a deactivating group due to its inductive electron-withdrawing effect. However, like other halogens, it is also an ortho, para-director due to resonance effects where its lone pairs of electrons can donate to the ring.

The final regiochemical outcome of the chlorination reaction will depend on the interplay of these directing effects and the steric hindrance around the potential reaction sites. For instance, in a 2-fluoro-4-methylphenol (2-fluoro-p-cresol), the positions ortho to the powerful hydroxyl directing group are favored.

Experimental Workflow for Chlorination of Fluorinated Cresols

The general workflow for the chlorination of fluorinated cresols involves the dissolution of the starting material in a suitable solvent, followed by the controlled addition of a chlorinating agent, often in the presence of a catalyst to enhance regioselectivity. The reaction is then quenched, and the product is isolated and purified.



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Caption: General experimental workflow for the chlorination of fluorinated cresols.

****Protocol 1: Chlorination using Sulfuryl Chloride (SO₂Cl₂) ****

Sulfuryl chloride is a convenient and effective reagent for the chlorination of phenols.^{[1][2]} The reaction can often be performed without a catalyst, although catalysts can be employed to improve regioselectivity.^{[3][4][5]}

Materials and Reagents:

- Fluorinated cresol
- Sulfuryl chloride (SO₂Cl₂)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

Safety Precautions:

- Sulfuryl chloride is corrosive and reacts violently with water. Handle it in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.^[6]
- The reaction may release HCl gas, which is corrosive and toxic. Ensure adequate ventilation.^[7]
- Dichloromethane is a volatile and potentially carcinogenic solvent. Handle it in a fume hood.

Step-by-Step Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve the fluorinated cresol (1.0 eq) in anhydrous dichloromethane (5-10 mL per gram of cresol).
- **Cooling:** Cool the solution to 0 °C in an ice bath.
- **Addition of Sulfuryl Chloride:** Slowly add sulfuryl chloride (1.0-1.2 eq) dropwise to the stirred solution over 15-30 minutes. The addition rate should be controlled to maintain the reaction temperature below 5 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at 0 °C or room temperature while monitoring its progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Quenching:** Once the starting material is consumed, slowly quench the reaction by adding saturated aqueous sodium bicarbonate solution until gas evolution ceases.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to isolate the desired chlorinated fluorinated cresol isomer.

Protocol 2: Chlorination using N-Chlorosuccinimide (NCS)

N-Chlorosuccinimide (NCS) is a solid, crystalline reagent that is often easier and safer to handle than sulfonyl chloride.^{[8][9]} It is an effective chlorinating agent for activated aromatic rings like phenols.^[8] The reaction can be catalyzed by an acid.^{[10][11]}

Materials and Reagents:

- Fluorinated cresol
- N-Chlorosuccinimide (NCS)
- Acetonitrile (CH₃CN) or Dichloromethane (DCM), anhydrous
- p-Toluenesulfonic acid (p-TsOH) (optional, as catalyst)
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Standard laboratory glassware and purification equipment as in Protocol 1.

Safety Precautions:

- NCS is an irritant. Avoid inhalation of dust and contact with skin and eyes. Handle in a fume hood and wear appropriate PPE.
- Acetonitrile is flammable and toxic. Handle in a well-ventilated fume hood.

Step-by-Step Procedure:

- Reaction Setup: To a round-bottom flask containing a magnetic stir bar, add the fluorinated cresol (1.0 eq), N-chlorosuccinimide (1.0-1.2 eq), and anhydrous acetonitrile or dichloromethane (5-10 mL per gram of cresol).

- Catalyst Addition (Optional): If a catalyst is used, add p-toluenesulfonic acid (0.1 eq).
- Reaction: Stir the mixture at room temperature or gently heat (e.g., to 40-50 °C) if the reaction is slow.
- Monitoring: Monitor the reaction progress by TLC or GC-MS.
- Work-up: After completion, cool the reaction mixture to room temperature. Filter off the succinimide byproduct if it precipitates. Dilute the filtrate with ethyl acetate and wash with saturated aqueous sodium thiosulfate solution to remove any unreacted NCS. Then wash with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by silica gel column chromatography.

Regioselectivity and Product Characterization

The regioselectivity of the chlorination can be influenced by the choice of solvent and catalyst. For example, the use of thiourea catalysts with NCS can significantly enhance the selectivity for either the ortho or para isomer depending on the catalyst structure.^[12] Similarly, various catalysts can direct the regioselectivity of chlorination with sulfuryl chloride.^{[4][13]}

Table 1: Comparison of Chlorinating Agents for Phenols

Feature	Sulfuryl Chloride (SO ₂ Cl ₂)	N-Chlorosuccinimide (NCS)
Physical State	Fuming liquid	Crystalline solid
Reactivity	High	Moderate
Byproducts	SO ₂ and HCl (gaseous)	Succinimide (solid)
Handling	Requires care due to corrosivity and reaction with water	Easier and safer to handle
Catalysis	Often not required, but can be used to control regioselectivity[4][5]	Often benefits from acid catalysis[11]

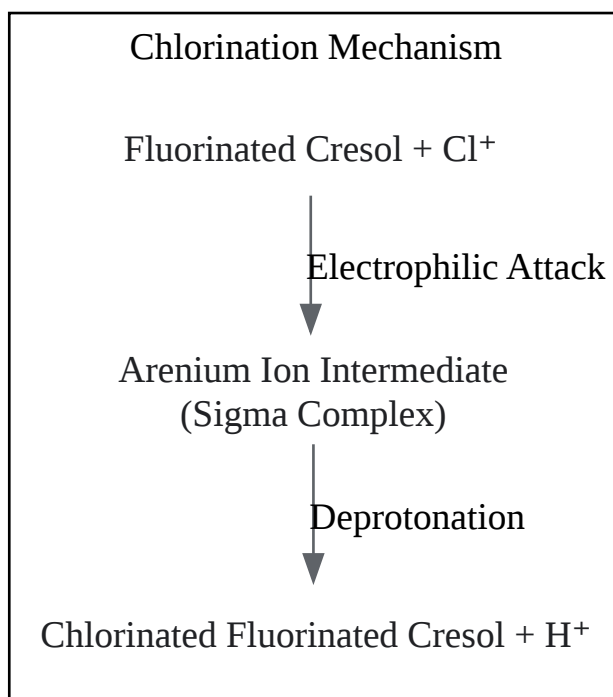
Product Characterization

The structure and purity of the chlorinated fluorinated cresol products should be confirmed by standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H, ¹³C, ¹⁹F): Provides detailed structural information, including the position of the chlorine atom.
- Mass Spectrometry (MS): Confirms the molecular weight of the product and can provide fragmentation patterns useful for structural elucidation.
- Infrared (IR) Spectroscopy: Shows characteristic absorption bands for the functional groups present in the molecule.

Mechanistic Insights: Electrophilic Aromatic Substitution

The chlorination of fluorinated cresols proceeds through an electrophilic aromatic substitution mechanism. The chlorinating agent, either directly or after activation by a catalyst, generates a chloronium ion (Cl⁺) or a polarized complex that acts as the electrophile. This electrophile is then attacked by the electron-rich aromatic ring of the fluorinated cresol.



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Caption: Simplified mechanism for the electrophilic chlorination of a fluorinated cresol.

Conclusion

The chlorination of fluorinated cresols is a valuable synthetic transformation that can be achieved using standard laboratory reagents such as sulfuryl chloride and N-chlorosuccinimide. The choice of reagents and reaction conditions can be tailored to influence the regioselectivity of the reaction. The protocols provided in this guide offer a solid foundation for researchers to develop efficient and selective methods for the synthesis of these important chemical intermediates. As with any chemical reaction, careful attention to safety and rigorous analytical characterization of the products are paramount.

References

- Regioselective Chlorination of Phenols - Scientific Upd
- Chlorin
- Chlorination of Phenol and p-Nitrophenol by N-Chloronicotinamide in Aqueous Acetic Acid Medium-A Kinetic and Mechanistic Study. (URL:)
- Chlorin

- SAFETY OF CHLORIN
- Safe handling of chlorine | ACS Chemical Health & Safety. (URL:)
- Chlorination Safety Protocols & PPE for Water Disinfection | PTS - Pipe Testing Services. (URL:)
- Safety Guideline for Chlorine Applications at Water Treatment Plants - Environment Surveillance Centre & Emergency Response Centre, Bhopal. (URL:)
- A KINETIC STUDY OF THE REACTION OF SULPHURYL CHLORIDE WITH SOME PHENOLS THESIS presented for the. (URL:)
- Shape-selective para-chlorination of phenol using sulfuryl chloride with the aid of microporous catalysts | Request PDF - ResearchGate. (URL: [\[Link\]](#))
- towards the sequential difunctionalization of phenol derivatives and late-stage chlorination of bioactive compounds - RSC Publishing. (URL: [\[Link\]](#))
- Sulfuryl chloride as a reagent for selective chlorination of symmetrical ketones and phenols | The Journal of Organic Chemistry - ACS Publications. (URL: [\[Link\]](#))
- N-Chlorosuccinimide (NCS) - Organic Chemistry Portal. (URL: [\[Link\]](#))
- Catalyst-Tuned Electrophilic Chlorination of Diverse Aromatic Compounds with Sulfuryl Chloride and Regioselective Chlorination of Phenols with Organocatalysts | The Journal of Organic Chemistry - ACS Publications. (URL: [\[Link\]](#))
- para -Selective chlorination of cresols and m -xylenol using sulfuryl chloride in the presence of poly(alkylene sulfide)s | Request PDF - ResearchGate. (URL: [\[Link\]](#))
- Full article: Regioselective chlorination of phenols in the presence of tetrahydrothiopyran derivatives - Taylor & Francis. (URL: [\[Link\]](#))
- Chlorination of phenols using sulfuryl chloride (SO Cl) in the presence of sulfur-containing catalysts. - ResearchGate. (URL: [\[Link\]](#))

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Sources

- [1. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- [6. youtube.com](https://youtube.com) [youtube.com]
- [7. icheme.org](https://icheme.org) [icheme.org]
- [8. Chlorination - Common Conditions](https://commonorganicchemistry.com) [commonorganicchemistry.com]
- [9. N-Chlorosuccinimide \(NCS\)](https://organic-chemistry.org) [organic-chemistry.org]
- [10. asianpubs.org](https://asianpubs.org) [asianpubs.org]
- [11. Regioselective C–H chlorination: towards the sequential difunctionalization of phenol derivatives and late-stage chlorination of bioactive compounds - RSC Advances \(RSC Publishing\) DOI:10.1039/C7RA09939H](https://pubs.rsc.org) [pubs.rsc.org]
- [12. scientificupdate.com](https://scientificupdate.com) [scientificupdate.com]
- [13. tandfonline.com](https://tandfonline.com) [tandfonline.com]
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